Tetraethylammonium Nitrate: A Comprehensive Technical Guide for Scientific Applications

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Compound of Interest

Compound Name:	*tetraethylazanium nitrate*
CAS No.:	*1941-26-0*
Cat. No.:	*B167626*

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This guide provides an in-depth exploration of tetraethylammonium nitrate (TEAN), a quaternary ammonium salt with significant utility across various scientific disciplines. Designed for researchers, chemists, and drug development professionals, this document moves beyond a simple recitation of facts to offer a cohesive understanding of TEAN's properties, the rationale behind its application, and detailed protocols for its use.

Core Molecular and Physical Properties

Tetraethylammonium nitrate, with the chemical formula $C_8H_{20}N_2O_3$, is a salt composed of a central nitrogen atom quaternized with four ethyl groups, forming the tetraethylammonium ($[TEA]^+$) cation, and a nitrate (NO_3^-) anion. This structure dictates its physical and chemical behavior, making it a valuable tool in both aqueous and non-aqueous systems.

The $[TEA]^+$ cation is sterically hindered, which prevents close association with the nitrate anion, leading to good solubility in polar organic solvents.[1] However, the ethyl groups are not as large as the butyl groups found in tetrabutylammonium (TBA) salts, making TEAN and other TEA salts generally less lipophilic, more readily crystallized, and possessing different solubility profiles.[2]

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Table 1: Physicochemical Properties of Tetraethylammonium Nitrate

Property	Value	Source(s)
CAS Number	1941-26-0	[1][3][4]
Molecular Formula	$C_8H_{20}N_2O_3$	[3]
Molecular Weight	192.26 g/mol	[1][3][4]
Appearance	Colorless or white crystalline powder	[1]
Melting Point	~280 °C (decomposes)	[1]
Solubility	Highly soluble in water (>50% at 20°C) and polar organic solvents like acetonitrile.	[1][5]
Purity (Typical)	≥97-98%	[1][3]

Synthesis and Purification

The synthesis of tetraethylammonium nitrate typically follows a salt metathesis (ion exchange) reaction, a common and straightforward method for preparing quaternary ammonium salts.[6] The underlying principle is the reaction of two soluble salts to produce the desired, often less soluble, product which can then be isolated.

Causality in Synthesis: The Rationale for Salt Metathesis

The choice of reactants is governed by solubility rules and the desire to drive the reaction to completion. A common approach involves reacting an aqueous solution of a tetraethylammonium halide (e.g., tetraethylammonium bromide, TEABr) with a nitrate salt. Using a silver nitrate ($AgNO_3$) solution is particularly effective because the resulting silver halide (e.g., AgBr) is highly insoluble in water, precipitating out of solution and leaving the desired TEAN in the aqueous phase.

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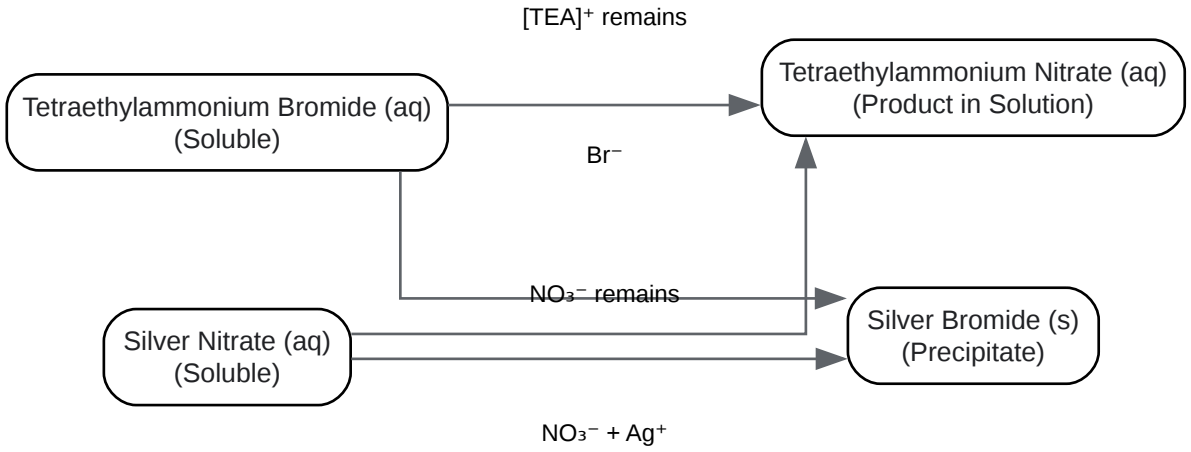

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Caption: Salt metathesis workflow for TEAN synthesis.

Experimental Protocol: Laboratory Synthesis of TEAN

This protocol is based on the established salt metathesis method for quaternary ammonium salts.

- Dissolution: Dissolve equimolar amounts of tetraethylammonium bromide (TEABr) and silver nitrate ($AgNO_3$) in separate flasks using a minimal amount of deionized water.
- Reaction: Slowly add the $AgNO_3$ solution to the stirring TEABr solution at room temperature. A dense, white precipitate of silver bromide (AgBr) will form immediately.
- Stirring: Allow the mixture to stir for 1-2 hours in the dark (to prevent photoreduction of silver salts) to ensure the reaction goes to completion.
- Isolation of Product Solution: Separate the AgBr precipitate from the solution via gravity or vacuum filtration. The resulting clear filtrate is an aqueous solution of tetraethylammonium nitrate.
- Solvent Removal: Remove the water from the filtrate using a rotary evaporator to yield the crude crystalline TEAN.

Purification via Recrystallization

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Recrystallization is employed to remove any unreacted starting materials or side products. The choice of solvent is critical; an ideal solvent will dissolve the compound when hot but not at room temperature, while impurities remain soluble at all temperatures.[7][8]

- Solvent Selection: For TEAN, a mixture of a good solvent (like ethanol or isopropanol) and an anti-solvent (like diethyl ether or ethyl acetate) is often effective.
- Dissolution: Dissolve the crude TEAN in a minimal amount of the hot primary solvent (e.g., ethanol).
- Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration.
- Crystallization: Slowly add the anti-solvent to the hot solution until it becomes slightly cloudy (the saturation point). Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
- Collection: Collect the purified crystals by vacuum filtration, washing them with a small amount of the cold anti-solvent to remove any adhering mother liquor.[9]
- Drying: Dry the crystals under vacuum to remove residual solvent.

Thermal Stability and Decomposition Mechanism

Tetraethylammonium nitrate decomposes at approximately 280 °C.[1] While direct mass spectrometry studies on TEAN are not readily available in literature, a comprehensive analysis of the closely related tetramethylammonium nitrate (TMAN) provides a robust model for its decomposition.[10] The thermal decomposition of TMAN proceeds not through combustion but via a dissociation mechanism, which is the rate-determining step.[10]

By analogy, the primary decomposition pathway for TEAN is the dissociation of the salt into the volatile tertiary amine (triethylamine) and the corresponding alkyl ester of nitric acid (ethyl nitrate).

Reaction: $[(C_2H_5)_4N]^+[NO_3]^-$ (s) → $(C_2H_5)_3N$ (g) + $C_2H_5ONO_2$ (g)

This mechanism is distinct from ammonium nitrate, which decomposes to nitrous oxide and water.[11] The presence of the alkyl groups facilitates a different, lower-energy pathway

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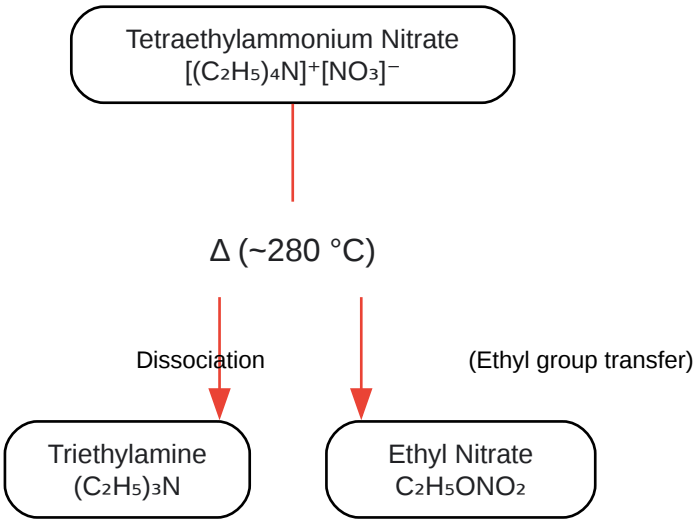
involving the transfer of an ethyl group. Under high vacuum conditions, such as in a mass spectrometer, this endothermic dissociation process is favored over exothermic decomposition.[10]



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Caption: Proposed thermal decomposition pathway of TEAN.

Key Applications in Research and Development

TEAN's unique combination of properties makes it a versatile reagent in several key areas of chemical research.

Electrochemistry: A Supporting Electrolyte

In electrochemical techniques like cyclic voltammetry, a supporting electrolyte is essential to decrease solution resistance and ensure that the analyte, not the bulk solution, limits the current.[12] Quaternary ammonium salts are favored in non-aqueous electrochemistry due to their wide electrochemical windows and good solubility in organic solvents.[13]

Why Choose TEAN?

- Wide Electrochemical Window: TEAN is electrochemically inert over a broad potential range, allowing for the study of analytes with high oxidation or reduction potentials without interference from the electrolyte itself.[13]

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- Solubility: It is highly soluble in common electrochemical solvents like acetonitrile (ACN), ensuring a homogenous and conductive medium.[5]
- Conductivity: While larger cations like tetrabutylammonium may offer slightly better solubility in less polar solvents, the smaller size of the $[TEA]^+$ cation can lead to higher ionic mobility and conductivity in highly polar solvents compared to its larger analogs.[14]
- Preparation of Electrolyte Solution: In an inert atmosphere (e.g., a glovebox), prepare a 0.1 M solution of TEAN in anhydrous acetonitrile. This concentration is standard for providing sufficient conductivity.[12]
- Cell Assembly: Assemble a standard three-electrode cell (e.g., glassy carbon working electrode, platinum wire counter electrode, and Ag/AgCl reference electrode) and add the electrolyte solution.[3]
- Deoxygenation: Purge the solution with a high-purity inert gas (e.g., argon or nitrogen) for 15-20 minutes to remove dissolved oxygen, which is electroactive and can interfere with measurements. Maintain an inert atmosphere over the solution throughout the experiment.[13]
- Background Scan: Record a cyclic voltammogram of the TEAN/ACN solution alone to establish the electrochemical window. The potential limits are defined by the sharp increase in current at the anodic and cathodic extremes.
- Analyte Addition: Add the analyte of interest to the cell (typically to a final concentration of 1-10 mM) and record its cyclic voltammogram within the established potential window.[3]

Organic Synthesis: Nitrating Agent and Phase-Transfer Catalyst

TEAN serves dual roles in organic synthesis, acting as a potent nitrating agent under specific conditions and as a phase-transfer catalyst.

In combination with a strong activating agent like triflic anhydride (Tf_2O), tetraalkylammonium nitrates provide an anhydrous source of the highly electrophilic nitronium ion (NO_2^+), enabling the nitration of aromatic compounds under non-acidic conditions.[1][15] This method is

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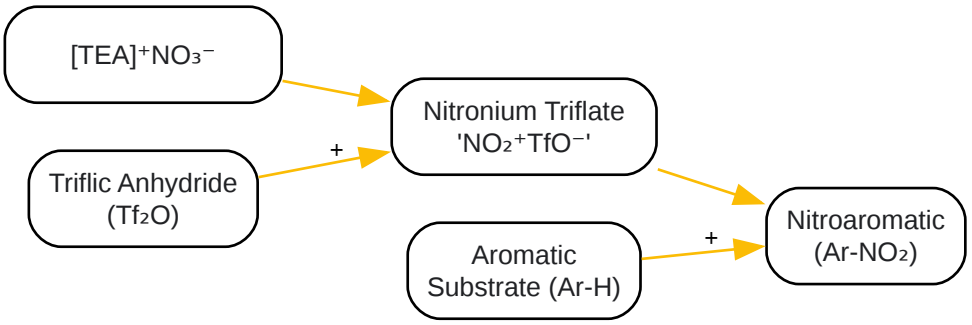
particularly valuable for substrates that are sensitive to the strong protic acids (H_2SO_4/HNO_3) used in traditional "mixed acid" nitrations.[1]



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